

# An In-Depth Technical Guide to 4-Chloro-6-hydroxynicotinic Acid

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## Compound of Interest

Compound Name: 4-Chloro-6-hydroxynicotinic acid

Cat. No.: B1592265

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This guide provides a comprehensive overview of **4-Chloro-6-hydroxynicotinic acid**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. We will delve into its molecular structure, physicochemical properties, and its role as a versatile building block in the development of novel pharmaceutical and agrochemical agents.

## Molecular Structure and Physicochemical Properties

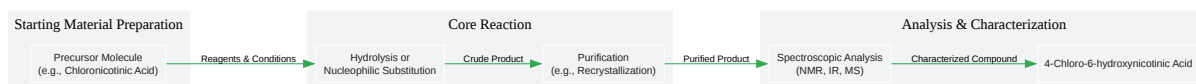
**4-Chloro-6-hydroxynicotinic acid** is a substituted pyridine derivative. The core of its structure is a pyridine ring, which is a six-membered aromatic heterocycle containing one nitrogen atom. This ring is substituted with a chlorine atom at the 4-position, a hydroxyl group at the 6-position, and a carboxylic acid group at the 3-position (nicotinic acid being the common name for pyridine-3-carboxylic acid).

The presence of these functional groups imparts specific chemical reactivity and physical properties to the molecule. The carboxylic acid group is acidic, the hydroxyl group can exhibit both weakly acidic and hydrogen-bonding properties, and the chlorine atom provides a site for nucleophilic substitution reactions. The nitrogen atom in the pyridine ring is basic and can be protonated.

A summary of its key properties is presented in the table below:

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClNO <sub>3</sub>	[1][2]
Molecular Weight	173.56 g/mol	[1]
CAS Number	73038-85-4	[1][2]
Physical Form	Solid	[1]
Purity	Typically ≥98%	[1][2]
InChI Key	VHAMXXDHIPPOHE- UHFFFAOYSA-N	[1]

The tautomeric nature of the 6-hydroxypyridine moiety is a crucial aspect of its structure. It can exist in equilibrium between the "hydroxy" form (6-hydroxypyridin-3-carboxylic acid) and the "oxo" or "pyridone" form (6-oxo-1,6-dihydropyridine-3-carboxylic acid). This tautomerism can influence its reactivity and intermolecular interactions.



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## References

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- 2. 4-Chloro-6-hydroxynicotinic acid [myskinrecipes.com]

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